

3-Chloro-2-ethylpyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-2-ethylpyridine

Cat. No.: B15072592

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An in-depth analysis of **3-Chloro-2-ethylpyridine** reveals its fundamental chemical properties. This technical guide provides a concise summary of its molecular formula and weight, crucial for researchers and professionals in drug development and chemical synthesis.

Core Molecular Data

The essential quantitative data for **3-Chloro-2-ethylpyridine** is presented below.

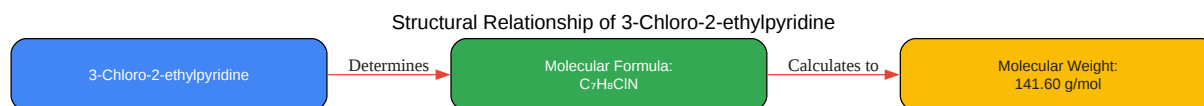
Property	Value
Molecular Formula	C ₇ H ₈ ClN
Molecular Weight	141.60 g/mol

This information is derived from the isomeric compound 3-Chloro-4-ethylpyridine, which shares the same molecular formula and, consequently, the same molecular weight^[1]. The molecular formula is determined by the composition of the pyridine ring, a chloro group, and an ethyl group. The molecular weight is calculated based on the atomic masses of the constituent atoms: carbon, hydrogen, chlorine, and nitrogen.

Structural Relationship

The relationship between the chemical name, its molecular formula, and its molecular weight is a fundamental concept in chemistry. The name dictates the arrangement of atoms, which in

turn defines the molecular formula and the overall mass of the molecule.



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Relationship between chemical name, formula, and weight.

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References

- 1. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [3-Chloro-2-ethylpyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15072592#3-chloro-2-ethylpyridine-molecular-weight-and-formula]

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com